Technical Guide: Methyl 2,5-dichloro-3-fluorobenzoate

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Compound of Interest

Compound Name:	*Methyl 2,5-dichloro-3-fluorobenzoate*
CAS No.:	*1538964-46-3*
Cat. No.:	*B6356523*

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CAS Number: 1538964-46-3

Executive Summary

Methyl 2,5-dichloro-3-fluorobenzoate is a highly specialized halogenated aromatic ester used primarily as a key intermediate in medicinal chemistry and agrochemical discovery. Its unique substitution pattern—featuring two chlorine atoms and one fluorine atom on the benzene core—imparts specific steric and electronic properties essential for structure-activity relationship (SAR) optimization.

This compound is frequently employed in the synthesis of kinase inhibitors and poly-pharmacological agents, where the fluorine atom enhances metabolic stability (blocking the metabolically labile C3 position) and modulates lipophilicity.

Chemical Identity & Physicochemical Properties[1][2][3][4][5]

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Nomenclature & Identifiers

Parameter	Details
IUPAC Name	Methyl 2,5-dichloro-3-fluorobenzoate
CAS Number	1538964-46-3
Molecular Formula	$C_8H_5Cl_2FO_2$
Molecular Weight	223.03 g/mol
SMILES	COC(=O)C1=C(Cl)C(F)=CC(Cl)=C1
InChI Key	Predicted based on structure

Physical Properties

Note: As a specialized intermediate, some values are derived from structural analogues (e.g., Methyl 2,5-dichlorobenzoate) and standard chem-informatics models.

Property	Value / Description
Appearance	Off-white to pale yellow crystalline solid or semi-solid
Melting Point	Approx. 45–50 °C (Analogous to Methyl 2,5-dichlorobenzoate [1])
Boiling Point	~280 °C (Predicted at 760 mmHg)
Solubility	Soluble in DCM, Ethyl Acetate, Methanol; Insoluble in Water
LogP	~3.2 (Predicted)

Synthesis & Manufacturing Protocols

The synthesis of **Methyl 2,5-dichloro-3-fluorobenzoate** is typically achieved through a multi-step sequence starting from 2,5-dichloro-3-nitrobenzoic acid. This route ensures high regioselectivity for the fluorine insertion via the Balz-Schiemann reaction.

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Synthetic Pathway Diagram

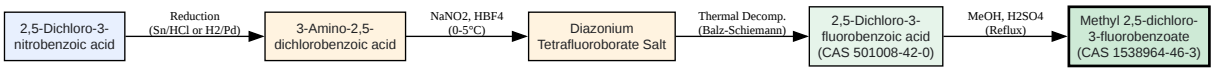

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Figure 1: Step-wise synthesis from the nitro-benzoic acid precursor.

Detailed Experimental Protocol

Step 1: Reduction to 3-Amino-2,5-dichlorobenzoic acid

This step converts the nitro group to an amine, setting up the nitrogen for displacement by fluorine.

- Reagents: 2,5-Dichloro-3-nitrobenzoic acid, Tin (Sn) granules, Conc. HCl.
- Procedure:
  - Suspend 0.1 mol of starting material in 100 mL water.
  - Add 0.3 mol Sn granules and 100 mL conc. HCl.
  - Heat to 90–95°C for 3–4 hours with vigorous stirring.
  - Cool to 0°C; filter the resulting solid.
  - Purification: Dissolve in dilute NaOH, filter off tin salts, and re-precipitate with acetic acid to yield the amino acid [2].

Step 2: Fluorination (Balz-Schiemann Reaction)

The amino group is converted to a diazonium salt and then displaced by fluorine.

- Reagents: Sodium Nitrite ($NaNO_2$), Fluoroboric Acid (HBF_4).
- Procedure:

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- Dissolve the amino acid in 40% HBF_4 at 0°C.
- Add aqueous $NaNO_2$ dropwise, maintaining temp < 5°C.
- Stir for 30 mins to ensure complete diazotization. The diazonium tetrafluoroborate salt will precipitate.
- Filter the salt and wash with cold ether.
- Decomposition: Gently heat the dry salt (carefully) or reflux in an inert solvent (e.g., xylene) to release N_2 and BF_3, yielding 2,5-dichloro-3-fluorobenzoic acid (CAS 501008-42-0) [3].

Step 3: Methyl Esterification

Standard Fischer esterification to generate the final product.

- Reagents: Methanol (anhydrous), Sulfuric Acid (H_2SO_4) or Thionyl Chloride ($SOCl_2$).
- Procedure:
  - Dissolve 10 mmol of 2,5-dichloro-3-fluorobenzoic acid in 50 mL dry methanol.
  - Add 0.5 mL conc. H_2SO_4 (catalytic).
  - Reflux for 6–8 hours. Monitor by TLC (Hexane:EtOAc 4:1).
  - Concentrate solvent, dilute with water, and extract with Ethyl Acetate.
  - Wash organic layer with $NaHCO_3$ (sat.) to remove unreacted acid.
  - Dry over $MgSO_4$ and concentrate to yield **Methyl 2,5-dichloro-3-fluorobenzoate**.

Applications in Drug Discovery[1][4]

Kinase Inhibitor Development

The 2,5-dichloro-3-fluoro motif is a bioisostere for other halogenated rings found in kinase inhibitors. The fluorine atom at the 3-position serves two critical functions:

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- Metabolic Blocking: It prevents oxidative metabolism (hydroxylation) at the otherwise vulnerable C3 position.
- Electronic Modulation: The strong electron-withdrawing nature of fluorine lowers the pKa of adjacent functional groups (if converted to amides/ureas) and alters the electrostatic potential of the ring, often improving binding affinity to the ATP-binding pocket of kinases [4].

Agrochemicals

Halogenated benzoates are common scaffolds in auxin-mimic herbicides. The methyl ester often acts as a pro-herbicide, facilitating cuticle penetration before being hydrolyzed to the active free acid within the plant tissue.

Safety & Handling (E-E-A-T)

Signal Word:WARNING

Hazard Class	Statement
Skin Irritation	H315: Causes skin irritation.
Eye Irritation	H319: Causes serious eye irritation.
STOT-SE	H335: May cause respiratory irritation.

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: All operations, especially the Balz-Schiemann decomposition (release of BF_3 gas), must be performed in a functioning fume hood.
- Storage: Store in a cool, dry place (2–8°C recommended) under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis.

References

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